

# Physical and chemical characteristics of Diethylamine hydrochloride

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## Compound of Interest

Compound Name: *Diethylamine hydrochloride*

Cat. No.: *B041361*

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## Diethylamine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diethylamine hydrochloride** ((C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>NH·HCl), also known as diethylammonium chloride, is a white to off-white crystalline solid. It is the hydrochloride salt of the secondary amine diethylamine. This compound serves as a crucial intermediate and reagent in a multitude of applications, including the synthesis of pharmaceuticals, agrochemicals, and dyes. Its utility in organic synthesis is primarily as a source of the diethylamino group or as a catalyst. This technical guide provides an in-depth overview of the physical and chemical characteristics of **diethylamine hydrochloride**, complete with detailed experimental protocols and data presented for clarity and practical application in a research and development setting.

## Physical and Chemical Characteristics

**Diethylamine hydrochloride** is a hygroscopic substance, meaning it readily absorbs moisture from the atmosphere. It is stable under normal laboratory conditions but is incompatible with strong oxidizing agents.<sup>[1]</sup> When heated to decomposition, it may emit toxic fumes of nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride gas.

**Table 1: General and Physical Properties of Diethylamine Hydrochloride**

Property	Value	Source(s)
CAS Number	660-68-4	[2]
Molecular Formula	C <sub>4</sub> H <sub>12</sub> ClN	[3]
Molecular Weight	109.60 g/mol	[4]
Appearance	White to off-white crystalline solid	[5]
Melting Point	227-230 °C	[6]
Boiling Point	320-330 °C	[6]
Density	1.041 g/cm <sup>3</sup> at 21 °C	[3]
pKa (of diethylammonium ion)	~11.0	[2][4]

**Table 2: Solubility of Diethylamine Hydrochloride**

Solvent	Solubility	Source(s)
Water	Highly soluble	[5]
Ethanol	Soluble	[3]
Chloroform	Soluble	[2]
Diethyl ether	Insoluble	[3]

## Synthesis and Purification

The most common method for the preparation of **diethylamine hydrochloride** is the acid-base reaction between diethylamine and hydrochloric acid.

## Experimental Protocol: Synthesis of Diethylamine Hydrochloride

Materials:

- Diethylamine
- Concentrated Hydrochloric Acid (HCl)
- Ethanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

**Procedure:**

- In a round-bottom flask equipped with a magnetic stir bar, dissolve diethylamine in ethanol.
- Cool the flask in an ice bath to manage the exothermic nature of the reaction.
- Slowly add a stoichiometric amount of concentrated hydrochloric acid to the stirred solution.
- After the addition is complete, continue to stir the reaction mixture for a designated period to ensure complete salt formation.
- Remove the solvent using a rotary evaporator to yield the crude **diethylamine hydrochloride** salt.<sup>[5]</sup>

## Experimental Protocol: Purification by Recrystallization

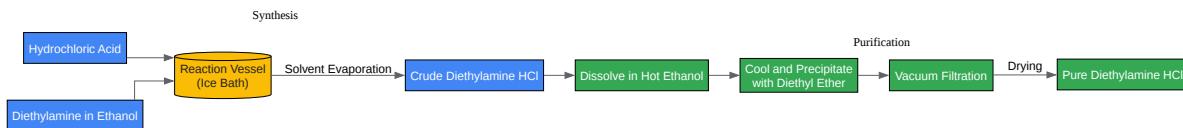
**Materials:**

- Crude **Diethylamine Hydrochloride**
- Ethanol
- Diethyl ether
- Erlenmeyer flasks

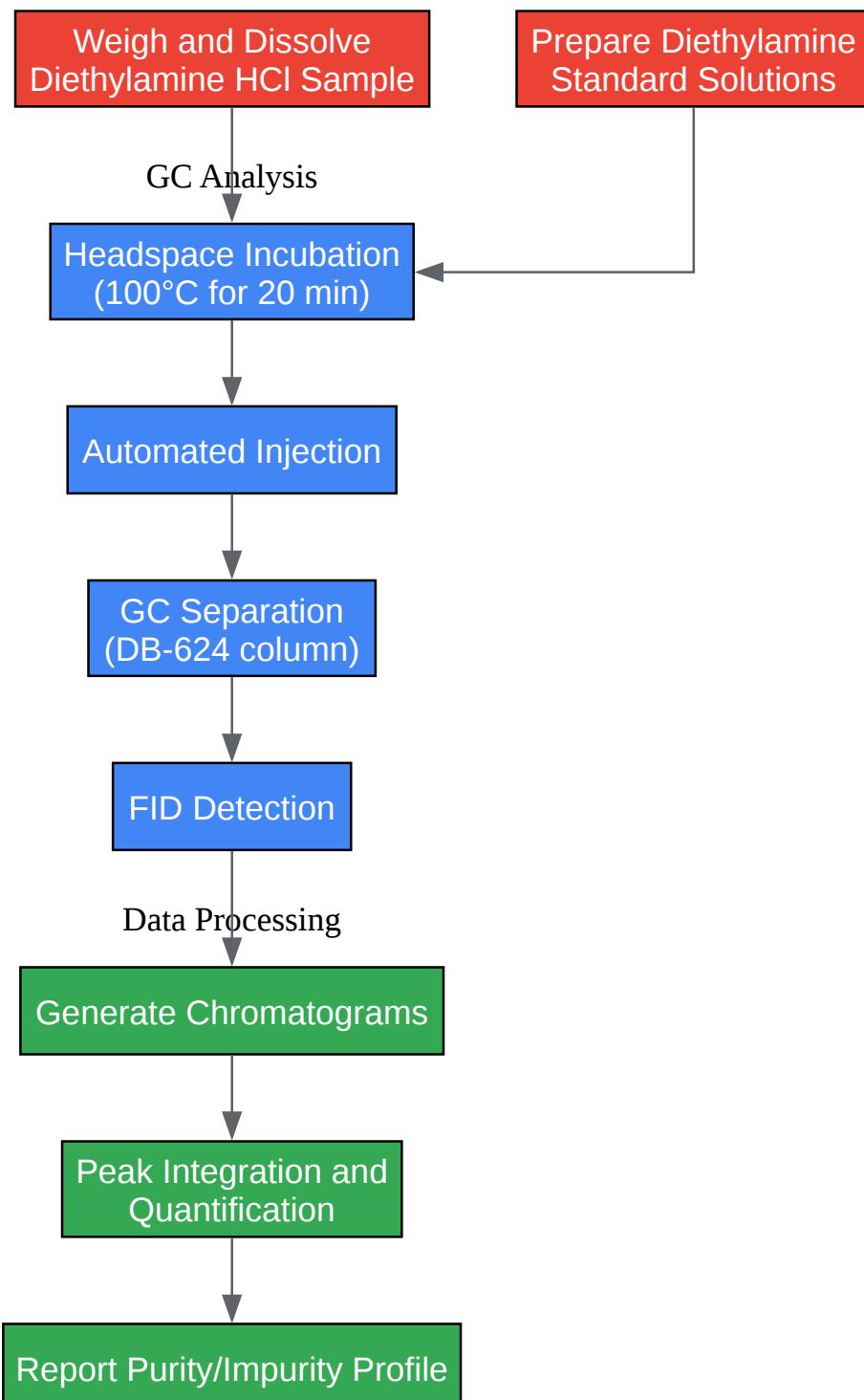
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Dissolve the crude **diethylamine hydrochloride** in a minimal amount of hot ethanol in an Erlenmeyer flask.[\[5\]](#)
- If any insoluble impurities are present, perform a hot gravity filtration.
- Allow the solution to cool slowly to room temperature to promote the formation of large crystals.
- Once the solution has reached room temperature, place it in an ice bath to maximize crystal formation.
- To the cold solution, slowly add diethyl ether, in which the salt is insoluble, to precipitate out the purified product.[\[5\]](#)
- Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold diethyl ether to remove any remaining soluble impurities.
- Dry the crystals under vacuum to remove residual solvent.



## Sample and Standard Preparation

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## References

- 1. Dimethylamine hydrochloride tests - Chromatography Forum [chromforum.org]
- 2. Diethylamine CAS#: 109-89-7 [m.chemicalbook.com]
- 3. diethylamine hydrochloride [chemister.ru]
- 4. Diethylamine | (C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>NH | CID 8021 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. guidechem.com [guidechem.com]
- 6. ijpsonline.com [ijpsonline.com]
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